Spectroscopic Data of Amylcinnamaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*Amylcinnamaldehyde*
CAS No.:	*78605-96-6*
Cat. No.:	*B3429889*

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Introduction

Amylcinnamaldehyde, a synthetic fragrance compound with a characteristic jasmine-like scent, is widely used in cosmetics, perfumes, and other consumer products.[1][2] Its chemical structure, 2-benzylideneheptanal, gives rise to a distinct spectroscopic profile that is crucial for its identification, characterization, and quality control.[3][4] This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **amylcinnamaldehyde**, along with detailed experimental protocols for acquiring such data. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **amylcinnamaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Proton NMR) Data

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
0.91	t	3H	CH_3 (amyl chain)
1.32-1.45	m	4H	CH_2 (amyl chain)
1.55-1.65	m	2H	CH_2 (amyl chain)
2.45	t	2H	CH_2 (allylic)
7.18	s	1H	Vinylic CH
7.30-7.45	m	5H	Aromatic CH
9.45	s	1H	Aldehyde CHO

Solvent: $CDCl_3$, Frequency: 400 MHz[5]

^{13}C NMR (Carbon-13 NMR) Data

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Chemical Shift (δ) ppm	Assignment
14.0	CH_3 (amyl chain)
22.5	CH_2 (amyl chain)
28.3	CH_2 (amyl chain)
29.3	CH_2 (amyl chain)
31.7	CH_2 (amyl chain)
128.6	Aromatic CH
129.2	Aromatic CH
130.1	Aromatic CH
134.7	Aromatic C (quaternary)
143.5	Vinylic C (quaternary)
151.2	Vinylic CH
191.7	Aldehyde C=O

Solvent: $CDCl_3$[4][5]

Infrared (IR) Spectroscopy

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Wavenumber (cm^{-1})	Intensity	Assignment
3050-3020	m	Aromatic C-H stretch
2955-2850	s	Aliphatic C-H stretch
2820, 2720	m	Aldehyde C-H stretch (Fermi resonance)
1685	s	C=O stretch (conjugated aldehyde)
1625	s	C=C stretch (alkene)
1600, 1495, 1450	m	Aromatic C=C stretch
750, 690	s	C-H bend (monosubstituted benzene)

Technique: Liquid Film[5]

Mass Spectrometry (MS)

m/z	Relative Intensity	Assignment
202	M^+	Molecular Ion
145	$[M-C_4H_9]^+$	
129	$[M-C_5H_{11}]^+$	
117		
115		
91	$[C_7H_7]^+$ (Tropylium ion)	

Technique: Electron Ionization (EI)[6][7]

Experimental Protocols

The following are general methodologies for acquiring the spectroscopic data presented above.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra for structural elucidation.

Materials:

- NMR spectrometer (e.g., Bruker AC-300)[3]
- NMR tubes
- Deuterated solvent (e.g., $CDCl_3$)
- **Amylcinnamaldehyde** sample
- Tetramethylsilane (TMS) as an internal standard

Procedure:

- Sample Preparation: Dissolve approximately 10-20 mg of **amylcinnamaldehyde** in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% TMS in a clean, dry NMR tube.
- Instrument Setup:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve homogeneity.
  - Tune the probe for the desired nucleus (^{1}H or ^{13}C).
- ^{1}H NMR Acquisition:
  - Set the spectral width, acquisition time, and number of scans.
  - Acquire the spectrum using a standard pulse sequence.
- ^{13}C NMR Acquisition:

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  - Set the appropriate spectral width and acquisition time.
  - Use a proton-decoupled pulse sequence to simplify the spectrum.
  - Acquire the spectrum, typically requiring a larger number of scans than ^{1}H NMR.
- Data Processing:
  - Apply Fourier transformation to the raw data.
  - Phase the spectrum and perform baseline correction.
  - Calibrate the chemical shift scale using the TMS signal (0 ppm).
  - Integrate the peaks in the ^{1}H NMR spectrum.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **amylcinnamaldehyde**.

Materials:

- FTIR spectrometer[3]
- Salt plates (e.g., NaCl or KBr) or an ATR accessory
- **Amylcinnamaldehyde** sample

Procedure (Liquid Film Method):

- Sample Preparation: Place a drop of liquid **amylcinnamaldehyde** onto one salt plate.
- Gently place a second salt plate on top to create a thin liquid film between the plates.
- Background Spectrum: Run a background spectrum with the empty sample compartment to account for atmospheric CO_2 and H_2O.
- Sample Spectrum: Place the salt plate assembly in the spectrometer's sample holder.

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- Acquisition: Acquire the IR spectrum over the desired wavenumber range (typically 4000-400 cm^{-1}).
- Data Processing: The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **amylcinnamaldehyde**.

Materials:

- Mass spectrometer with an electron ionization (EI) source[6]
- Gas chromatograph (GC) for sample introduction (GC-MS)
- Helium carrier gas
- **Amylcinnamaldehyde** sample
- Solvent (e.g., dichloromethane or hexane)

Procedure (GC-MS):

- Sample Preparation: Prepare a dilute solution of **amylcinnamaldehyde** in a volatile solvent.
- Instrument Setup:
  - Set the GC oven temperature program to ensure separation from any impurities.
  - Set the injector temperature and transfer line temperature.
  - Set the MS parameters, including the ionization energy (typically 70 eV for EI), mass range, and scan speed.
- Injection: Inject a small volume (e.g., 1 µL) of the sample solution into the GC inlet.

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- Separation and Ionization: The sample is vaporized and separated on the GC column. As **amylcinnamaldehyde** elutes from the column, it enters the ion source of the mass spectrometer where it is ionized by electron impact.
- Mass Analysis: The resulting ions are separated by the mass analyzer according to their mass-to-charge ratio (m/z).
- Detection: The detector records the abundance of each ion.
- Data Processing: The software generates a mass spectrum, which is a plot of relative ion abundance versus m/z.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **amylcinnamaldehyde**.

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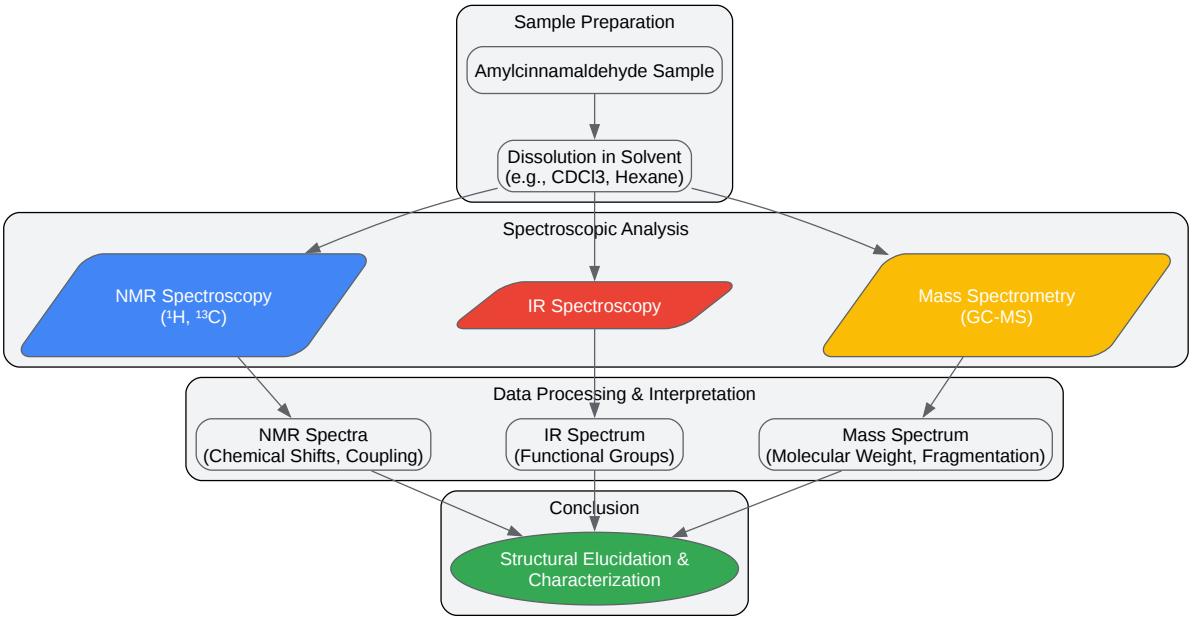

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References

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- 1. alpha-amyl cinnamaldehyde, 122-40-7 [thegoodscentscompany.com]
- 2. alpha-Amylcinnamaldehyde | 122-40-7 [chemicalbook.com]
- 3. Amylcinnamaldehyde | C14H18O | CID 31209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. Page loading... [guidechem.com]
- 6. alpha-Amylcinnamaldehyde, (E)- | C14H18O | CID 1623625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Cinnamaldehyde, α-pentyl- [webbook.nist.gov]
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